

Application Note: Preparation of Ac-DEVD-CMK TFA Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of **Ac-DEVD-CMK TFA** (Acetyl-Aspartyl-Glutamyl-Valyl-Aspartyl-Chloromethyl Ketone, Trifluoroacetate salt) stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. Ac-DEVD-CMK is a potent, cell-permeable, and irreversible inhibitor of caspase-3, a key effector caspase in the apoptotic pathway.[1][2][3] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in apoptosis research.

Quantitative Data Summary

The following table summarizes the essential physical and chemical properties of **Ac-DEVD-CMK TFA** for accurate stock solution preparation.

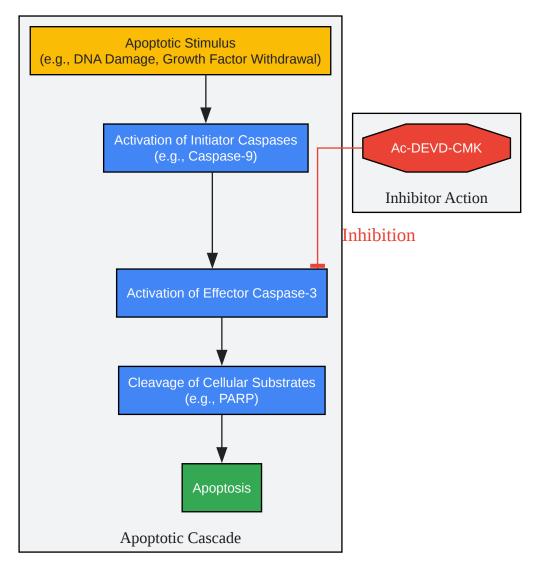


Parameter	Value	Source
Full Chemical Name	N-acetyl-L-α-aspartyl-L-α-glutamyl-N-[(1S)-1-(carboxymethyl)-3-chloro-2-oxopropyl]-L-valinamide, 2,2,2-trifluoroacetate salt	[1][2]
Synonyms	Caspase-3 Inhibitor III TFA, Ac-Asp-Glu-Val-Asp-CMK	
Molecular Formula	C23H32ClF3N4O13	_
Molecular Weight	664.97 g/mol	_
Solubility in DMSO	≥ 50 mg/mL (≥ 75.19 mM)	_
Recommended Stock Conc.	10 mM - 20 mM	N/A
Storage of Solid Powder	-20°C for 1 year; -80°C for up to 2 years. Protect from moisture and light.	
Storage of DMSO Stock	-20°C for up to 1 month; -80°C for up to 6 months. Aliquoting is essential.	-

Signaling Pathway Context: Caspase-3 Inhibition

Ac-DEVD-CMK acts by irreversibly binding to the active site of caspase-3, thereby blocking its ability to cleave downstream substrates and execute the apoptotic program. The diagram below illustrates this mechanism within a simplified apoptotic signaling cascade.





Simplified Apoptotic Pathway Showing Caspase-3 Inhibition

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Caption: Simplified Apoptotic Pathway Showing Caspase-3 Inhibition.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Ac-DEVD-CMK TFA** in DMSO.

Materials and Equipment

Ac-DEVD-CMK TFA (solid powder)



- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, low-retention micropipette tips
- Precision micropipettes (P1000, P200)
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Trifluoroacetic acid (TFA) salts can be irritating and moisture-sensitive. Handle the compound in a well-ventilated area or a chemical fume hood.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it.
 Always wear gloves and avoid direct contact.
- Consult the Safety Data Sheet (SDS) for Ac-DEVD-CMK TFA and DMSO before beginning work.

Calculation for 10 mM Stock Solution

Use the following formula to determine the required mass of the compound:

Mass (mg) = Desired Concentration (mM) × Molecular Weight (g/mol) × Volume (mL)

Example Calculation for 1 mL of 10 mM stock:

- Mass (mg) = 10 mM × 664.97 g/mol × 1 mL
- Mass (mg) = 6.65 mg



Therefore, you will need to weigh 6.65 mg of **Ac-DEVD-CMK TFA** powder to prepare 1 mL of a 10 mM stock solution.

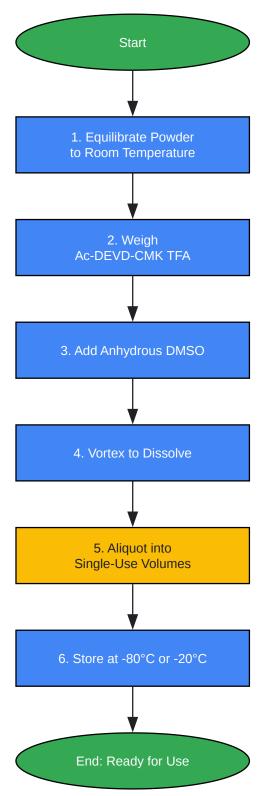
Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of Ac-DEVD-CMK TFA powder to warm to room temperature for at least 15-20 minutes. This prevents atmospheric moisture from condensing on the hygroscopic powder.
- Weighing: Carefully weigh the calculated amount (e.g., 6.65 mg) of the powder and transfer it into a sterile microcentrifuge tube.
- Solvent Addition: Using a precision micropipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- Dissolution: Close the tube cap tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear, colorless solution should be formed. If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the inhibitor, immediately aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name ("Ac-DEVD-CMK"), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Storage: Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month). When needed, thaw a single aliquot and dilute it to the final working concentration in the appropriate cell culture medium or assay buffer.

Experimental Workflow Diagram

The following diagram provides a visual summary of the stock solution preparation protocol.





Workflow for Ac-DEVD-CMK TFA Stock Solution Preparation

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Caption: Workflow for **Ac-DEVD-CMK TFA** Stock Solution Preparation.



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- To cite this document: BenchChem. [Application Note: Preparation of Ac-DEVD-CMK TFA Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564261#how-to-prepare-ac-devd-cmk-tfa-stock-solution-in-dmso]

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